

1,2,4-Benzenetriamine dihydrochloride molecular structure and formula

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Compound of Interest

Compound Name: *1,2,4-Benzenetriamine
dihydrochloride*

Cat. No.: *B1197292*

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An In-depth Technical Guide to 1,2,4-Benzenetriamine Dihydrochloride

This technical guide provides a comprehensive overview of **1,2,4-Benzenetriamine dihydrochloride**, a significant chemical intermediate in various industrial and research applications. Aimed at researchers, scientists, and professionals in drug development, this document details the compound's molecular structure, physicochemical properties, synthesis protocols, and key applications.

Molecular Structure and Formula

1,2,4-Benzenetriamine dihydrochloride is an aromatic amine, characterized by a benzene ring substituted with three amine (-NH₂) groups at the 1, 2, and 4 positions. The dihydrochloride salt form enhances its stability and solubility in aqueous solutions.^[1]

Molecular Formula: C₆H₉N₃·2HCl^[2]

Synonyms: 1,2,4-Triaminobenzene dihydrochloride, Benzene-1,2,4-triamine dihydrochloride.^[1]

Structural Representation:

- SMILES: NC1=C(N)C=CC(N)=C1.Cl.Cl^[1]

- InChI: InChI=1S/C6H9N3.2ClH/c7-4-1-2-5(8)6(9)3-4;;/h1-3H,7-9H2;2*1H[1]

The spatial arrangement of the amine groups on the benzene ring makes it a versatile building block in organic synthesis.[3]

Physicochemical Properties

The following table summarizes the key quantitative data for **1,2,4-Benzenetriamine dihydrochloride**.

Property	Value	Reference
CAS Number	615-47-4	[2][4]
Molecular Weight	196.08 g/mol	[2]
Appearance	Orange to Brown to Dark purple powder/crystal	[2]
Melting Point	290°C	[5][6]
Boiling Point	342.5°C at 760 mmHg	[5][6]
Flash Point	191.2°C	[5][6]
Water Solubility	Soluble	[1][6]
Stability	Hygroscopic	[5][6]

Experimental Protocols: Synthesis

A well-established method for synthesizing **1,2,4-Benzenetriamine dihydrochloride** involves a multi-step process starting from m-dichlorobenzene.[4][7] This pathway includes nitration, ammonolysis, and catalytic hydrogenation.[4][7]

Step 1: Nitration of m-dichlorobenzene

- Objective: To produce 1,3-dichloro-4,6-dinitrobenzene.
- Procedure: m-dichlorobenzene is added dropwise to a mixed acid system of concentrated sulfuric acid and fuming nitric acid at low temperature, followed by high-temperature

nitration.[4]

Step 2: Ammonolysis

- Objective: To synthesize 4,6-dinitro-1,3-phenylenediamine.
- Procedure: The 1,3-dichloro-4,6-dinitrobenzene from the previous step is placed in a high-pressure reactor with aqueous ammonia. The temperature is raised to 145-150°C to facilitate the ammonolysis reaction.[4]

Step 3: Catalytic Hydrogenation

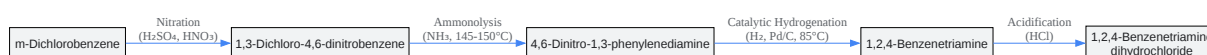
- Objective: To reduce the dinitro compound to 1,2,4-Benzenetriamine.
- Procedure: 4,6-dinitro-1,3-phenylenediamine, deoxygenated distilled water, and a palladium-carbon (Pd/C) catalyst are placed in a hydrogenation autoclave.[4] The reaction is carried out under a hydrogen atmosphere of 1-1.5 MPa at 85°C.[4]

Step 4: Formation of Dihydrochloride Salt

- Objective: To isolate the final product as a stable salt.
- Procedure: After the hydrogenation is complete, the catalyst is removed by hot filtration under a nitrogen atmosphere. The resulting solution contains 1,2,4-triaminobenzene, which is then treated with hydrochloric acid to precipitate the dihydrochloride salt.[4]

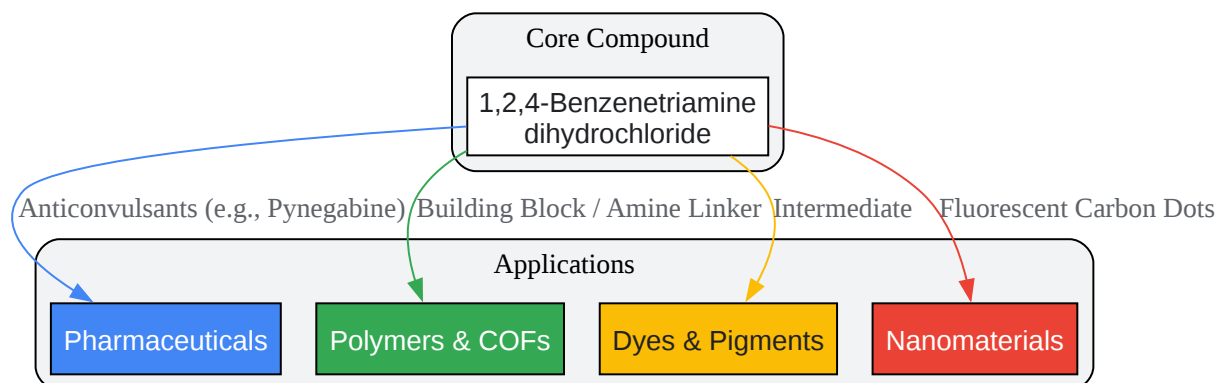
Visualizations

The following diagrams illustrate the synthesis workflow and the diverse applications of **1,2,4-Benzenetriamine dihydrochloride**.



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Caption: Synthesis pathway of **1,2,4-Benzenetriamine dihydrochloride**.



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Caption: Key application areas of **1,2,4-Benzenetriamine dihydrochloride**.

Applications in Research and Development

1,2,4-Benzenetriamine dihydrochloride is a versatile intermediate with a growing number of applications in both industrial and academic research.

- **Pharmaceutical Synthesis:** Its derivatives are crucial in the development of advanced anticonvulsant drugs.^[7] A notable example is its use as a precursor for Pynegabine, a structural analog of the antiepileptic drug retigabine.^[7]
- **Fluorescent Probes:** The unique structure of 1,2,4-benzenetriamine has been leveraged to create fluorescent probes for biological imaging, including intracellular pH imaging.^[7] This is vital for studying cellular processes and diagnosing diseases linked to pH imbalances.^[7]
- **Nanomaterials:** As a nitrogen-rich aromatic compound, it serves as an excellent carbon and nitrogen source for synthesizing fluorescent carbon dots.^{[4][7][8]} These nanomaterials are of significant interest due to their unique optical properties, low toxicity, and good biocompatibility.^[7]
- **Polymer Chemistry:** It acts as a building block for high-performance polymers and as an amine linker for Covalent Organic Frameworks (COFs).^[7]

- Industrial Applications: It is also used as an intermediate for dyes, pigments, agrochemicals, and as a corrosion inhibitor for various metals.[7]

Safety and Handling

1,2,4-Benzenetriamine dihydrochloride is harmful if swallowed, inhaled, or in contact with skin.[6] It can cause skin and respiratory irritation.[1] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. It is hygroscopic and should be stored in a cool, dry place under an inert atmosphere.[5][6]

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